

GR 100679 ইন ভিভো ডেলিভারি পদ্ধতির জন্য প্রযুক্তিগত সহায়তা কেন্দ্র

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GR 100679

Cat. No.: B15601478

[Get Quote](#)

গবেষক, বিজ্ঞানী এবং ওষুধ উন্নয়ন পেশাদারদের জন্য **GR 100679** এর ইন ভিভো ডেলিভারি পদ্ধতি পরিশোধন করার জন্য একটি ব্যাপক প্রযুক্তিগত সহায়তা কেন্দ্র, সমস্যা সমাধানের নির্দেশিকা এবং প্রায়শই জিজ্ঞাসিত প্রশ্নাবলী (FAQs) এখানে প্রশ্ন-উত্তর বিন্যাসে উপস্থাপন করা হলো।

সচরাচর জিজ্ঞাস্য (FAQs)

প্রশ্ন ১: **GR 100679** কী এবং এর কর্মের পদ্ধতি কী? উত্তর: **GR 100679** হলো একটি শক্তিশালী এবং নির্বাচিত 5-HT_{1D} রিসেপ্টর অ্যানাগনিস্ট। এর কর্মের প্রধান পদ্ধতি হলো 5-HT_{1D} রিসেপ্টরের সাথে আবদ্ধ হয়ে এটিকে ব্লক করা। এই রিসেপ্টরগুলি G-প্রোটিন (বিশেষত Gi) এর সাথে সংযুক্ত থাকে। যখন সেরোটোনিন (5-HT) এই রিসেপ্টরগুলিকে সক্রিয় করে, তখন এটি Gi প্রোটিনকে সক্রিয় করে, যা অ্যাডেনাইল সাইকেলজ নামক এনজাইমকে বাধা দেয়। এর ফলে কোষের মধ্যে সাইক্লিক অ্যাডেনোসিন মনোফসফেট (cAMP) এর মাত্রা কমে যায়। **GR 100679** এই প্রক্রিয়াটি ব্লক করে, যার ফলে 5-HT এর প্রভাব প্রতিরোধ হয়। [1][2][3]

প্রশ্ন ২: **GR 100679** এর ইন ভিভো গবেষণার মূল ক্ষেত্রগুলি কী কী? উত্তর: **GR 100679** প্রধানত নিউরোজেনিক ইনফ্ল্যামেশন এবং মাইগ্রেনের মডেলগুলিতে ব্যবহৃত হয়। [2][3][4] বিশেষ করে, এটি ডুরাল প্লাজমা এক্সট্রাভাসেশন (dural plasma extravasation) বা মসৃণ স্নায়ু কোষের রক্তনালী থেকে প্লাজমা লিকেজ প্রতিরোধে এর কার্যকারিতা নিয়ে গবেষণা করা হয়, যা মাইগ্রেনের ব্যথার একটি গুরুত্বপূর্ণ কারণ বলে মনে করা হয়। [2][3][4]

প্রশ্ন ৩: **GR 100679** কি রক্ত-মস্তিষ্ক বাধা (blood-brain barrier) অতিক্রম করতে পারে? উত্তর: **GR 100679** এর মতো পেপটাইড-সদৃশ যৌগগুলির জন্য রক্ত-মস্তিষ্ক বাধা অতিক্রম করা একটি বড় চ্যালেঞ্জ। এর কার্যকারিতা মূলত পেরিফেরাল 5-HT_{1D} রিসেপ্টরগুলিতে সীমাবদ্ধ থাকতে পারে, যেমনটি ডুরাল রক্তনালীতে পাওয়া যায়। কেন্দ্রীয় স্নায়ুতন্ত্রের (CNS) প্রভাবগুলি নিয়ে গবেষণা করার সময় গবেষকদের এই সীমাবদ্ধতা বিবেচনা করা উচিত।

সমস্যা সমাধান গাইড (Troubleshooting Guide)

সমস্যা ১: **GR 100679** আমার বাফারে দ্রবীভূত হচ্ছে না।

- সম্ভাব্য কারণ:
 - **GR 100679** এর পেপটাইড-সদৃশ প্রকৃতির কারণে এর পানিতে দ্রবণীয়তা কম হতে পারে। [5][6]
 - আপনার বাফারের pH যৌগের আইসোইলেকট্রিক পয়েন্টের (pI) কাছাকাছি হতে পারে, যেখানে দ্রবণীয়তা সর্বনিম্ন থাকে। [6]
- সমাধান:
 - কো-সলভেন্ট ব্যবহার করুন: প্রথমে অল্প পরিমাণে একটি জৈব দ্রাবক যেমন ডাইমিথাইল সালফক্সাইড (DMSO) বা ডাইমিথাইল ফরমামাইড (DMF) এ **GR 100679** সম্পূর্ণরূপে দ্রবীভূত করুন। [7][8]
 - ধীরে ধীরে মিশ্রিত করুন: এরপর, আপনার কাক্সিকৃত জলীয় বাফার (যেমন, স্যালাইন বা PBS) ধীরে ধীরে যোগ করুন এবং নাড়তে থাকুন। [7] দ্রবণটি মেঘলা হয়ে গেলে আপনি দ্রবণীয়তার সীমাতে পৌঁছে গেছেন।
 - pH সামঞ্জস্য করুন: যদি যৌগটির একটি নেট চার্জ থাকে (সাধারণত পেপটাইডের ক্ষেত্রে), তাহলে pH সামঞ্জস্য করে দ্রবণীয়তা বাড়ানো যেতে পারে। [4][6]
 - সনিকেশন (Sonication): দ্রবণটি আলতোভাবে সনিকট করলে দ্রবীভূত হতে সাহায্য করতে পারে। [4]

সমস্যা ২: আমি আমার ইন ভিভো পরীক্ষায় অসামঞ্জস্যপূর্ণ ফলাফল পাচ্ছি।

- সম্ভাব্য কারণ:
 - যৌগের অসম্পূর্ণ দ্রবণীয়তার কারণে ডোজের তারতম্য হতে পারে।
 - প্রশাসনের কৌশল, যেমন শিরার মাধ্যমে ইনজেকশনের হার, ভিন্ন হতে পারে।
 - **GR 100679** এর দ্রবণ সময়ের সাথে সাথে তার কার্যকারিতা হারাতে পারে।
- সমাধান:
 - সম্পূর্ণ দ্রবণ নিশ্চিত করুন: প্রতিটি ব্যবহারের আগে নিশ্চিত করুন যে যৌগটি সম্পূর্ণরূপে দ্রবীভূত হয়েছে। প্রয়োজনে নতুন করে দ্রবণ তৈরি করুন।

- প্রশাসনের কৌশল মানসম্মত করুন: সমস্ত প্রাণীর জন্য একই ইনজেকশন কৌশল (যেমন, ইনফিউশন রেট, ইনজেকশনের স্থান) ব্যবহার করুন।
- সতেজ দ্রবণ ব্যবহার করুন: প্রতিটি পরীক্ষার জন্য নতুন করে **GR 100679** এর দ্রবণ তৈরি করুন এবং দীর্ঘ সময় ধরে সংরক্ষণ করা থেকে বিরত থাকুন।
- নিয়ন্ত্রণ গ্রুপ অন্তর্ভুক্ত করুন: আপনার পরীক্ষায় একটি ভেহিকেল-অনলি (vehicle-only) নিয়ন্ত্রণ গ্রুপ অন্তর্ভুক্ত করুন যাতে ভেহিকেলের নিজস্ব কোনো প্রভাব থাকলে তা সনাক্ত করা যায়।

পরিমাণগত ডেটা সারাংশ

নিম্নলিখিত সারণীটি বিভিন্ন প্রাণী মডেলে **GR 100679** এর কার্যকর ডোজের একটি সংক্ষিপ্ত বিবরণ প্রদান করে।

প্রাণী মডেল	গবেষণার ক্ষেত্র	প্রশাসনের পথ	ডোজ	তথ্যসূত্র
ইঁদুর (Rat)	নিউরোজেনিক ডুরাল এক্সট্রাভেসেশন	শিরায় (Intravenous)	0.2 $\mu\text{mol/kg}$	[2]
গিনিপিগ (Guinea Pig)	নিউরোজেনিক ডুরাল এক্সট্রাভেসেশন	শিরায় (Intravenous)	2 $\mu\text{mol/kg}$	[2]

দ্রষ্টব্য: এই ডোজগুলি প্রারম্ভিক বিন্দু হিসাবে ব্যবহার করা উচিত। প্রতিটি নির্দিষ্ট পরীক্ষামূলক অবস্থার জন্য সর্বোত্তম ডোজ নির্ধারণের জন্য একটি ডোজ-প্রতিক্রিয়া সমীক্ষা (dose-response study) পরিচালনা করার পরামর্শ দেওয়া হচ্ছে।

পরীক্ষামূলক প্রোটোকল

ইঁদুরের নিউরোজেনিক ডুরাল প্লাজমা এক্সট্রাভেসেশন মডেলে **GR 100679** এর শিরায় প্রশাসন

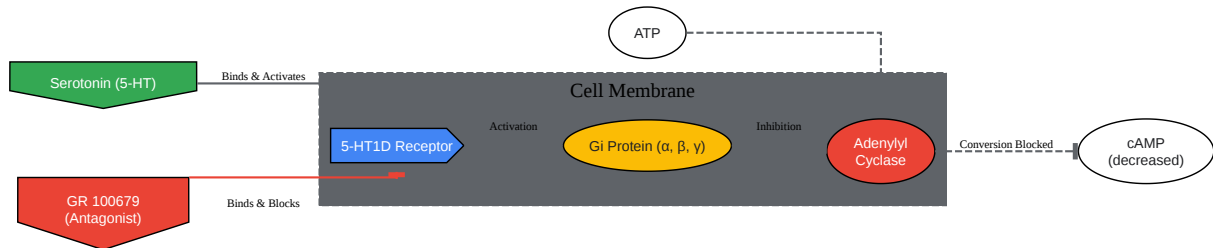
এই প্রোটোকলটি ইঁদুরের মধ্যে নিউরোজেনিক ডুরাল প্লাজমা এক্সট্রাভেসেশনের উপর **GR 100679** এর প্রভাব মূল্যায়নের জন্য একটি সাধারণ পদ্ধতির রূপরেখা দেয়।

- উপকরণ:

- GR 100679**
- ডাইমিথাইল সালফক্সাইড (DMSO)
- জীবাণুমুক্ত স্যালাইন (0.9% NaCl)

- অ্যানেসথেটিক (যেমন, কেটামিন/জাইলাজিন)
- ইনফিউশন পাম্প এবং ক্যাথেটার
- [¹²⁵I]-লেবেলযুক্ত বোভাইন সিরাম অ্যালবুমিন (BSA)
- পদ্ধতি:
 - **GR 100679** দ্রবণ প্রস্তুতি:
 - প্রথমে প্রয়োজনীয় পরিমাণ **GR 100679** ওজন করুন।
 - অল্প পরিমাণে DMSO তে যোগটি সম্পূর্ণরূপে দ্রবীভূত করুন।
 - ধীরে ধীরে জীবাণুমুক্ত স্যালাইন যোগ করে চূড়ান্ত ঘনত্ব পৌঁছান। ভেহিকলে DMSO এর চূড়ান্ত ঘনত্ব সাধারণত 10% এর কম রাখা হয়। প্রতিটি পরীক্ষার জন্য নতুন করে দ্রবণ তৈরি করুন।
 - প্রাণী প্রস্তুতি:
 - অ্যানেসথেটিক ব্যবহার করে ইঁদুরকে অজ্ঞান করুন। [6]
 - শিরায় প্রশাসনের জন্য একটি ফেমোরাল বা জুগুলার ভেইনে ক্যাথেটার স্থাপন করুন।
 - **GR 100679** প্রশাসন:
 - ট্রাইজেমিনাল গ্যাংলিওন উদ্দীপিত করার ৫-১০ মিনিট আগে, একটি ইনফিউশন পাম্প ব্যবহার করে শিরায় **GR 100679** (যেমন, 0.2 μmol/kg) বা ভেহিকেল দ্রবণটি ধীরে ধীরে প্রবেশ করান।
 - প্লাজমা এক্সট্রাকশন পরিমাপ:
 - ট্রাইজেমিনাল গ্যাংলিওন উদ্দীপিত করার আগে [¹²⁵I]-লেবেলযুক্ত BSA শিরায় ইনজেক্ট করুন।
 - ট্রাইজেমিনাল গ্যাংলিওনকে বৈদ্যুতিকভাবে উদ্দীপিত করে নিউরোজেনিক ইনফ্রামেশন ঘটানো হয় (যেমন, 1.2 mA, 5 ms, 5 Hz, 5 মিনিটের জন্য)। [3]
 - পরীক্ষা শেষে, রক্ত এবং ডুরা ম্যাটার টিস্যুর নমুনা সংগ্রহ করুন।
 - একটি গামা কাউন্টার ব্যবহার করে টিস্যু এবং প্লাজমাতে তেজস্ক্রিয়তা পরিমাপ করুন এবং প্লাজমা এক্সট্রাকশনের পরিমাণ গণনা করুন।

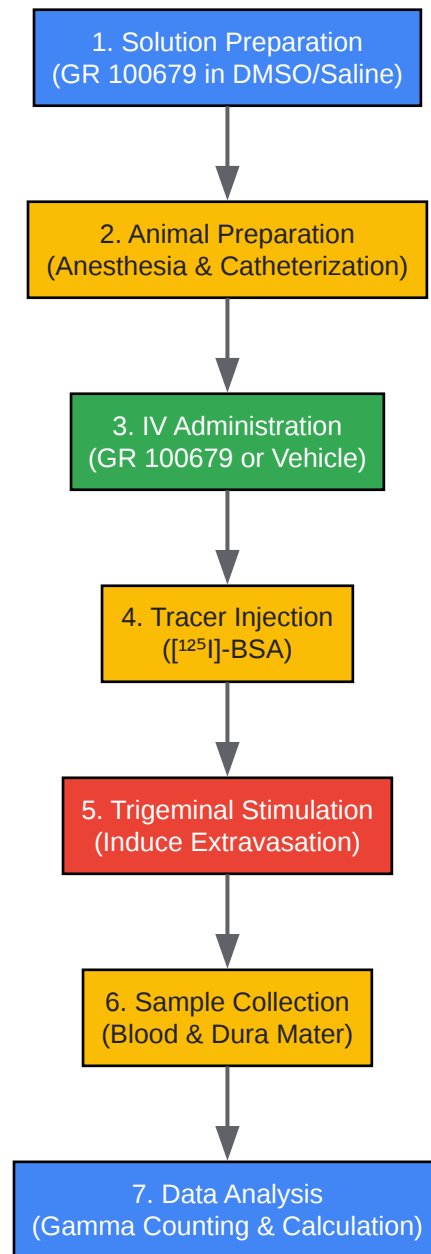
ভিজুয়লাইজেশন সিগন্যালিং পাথওয়ে



[Click to download full resolution via product page](#)

Caption: **GR 100679** এর 5-HT1D রিসেপ্টর ব্লকেডের সিগন্যালিং পাথওয়ে।

পরীক্ষামূলক ওয়াকফেলা



[Click to download full resolution via product page](#)

Caption: নিউরোজেনিক এক্সট্রাভেসেশন পরীক্ষায় **GR 100679** ব্যবহারের ওয়ার্কফ্লো।

সমস্যা সমাধানের যৌক্তিক ডায়াগ্রাম

Caption: **GR 100679** এর দ্রবণীয়তার সমস্যা সমাধানের যৌক্তিক প্রবাহ।

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Further characterization of the putative 5-HT receptor which mediates blockade of neurogenic plasma extravasation in rat dura mater - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The 5-HT_{1D} receptor antagonist GR-127,935 prevents inhibitory effects of sumatriptan but not CP-122,288 and 5-CT on neurogenic plasma extravasation within guinea pig dura mater - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Differential effects of 5-HT_{1B/1D} receptor agonists on neurogenic dural plasma extravasation and vasodilation in anaesthetized rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neurogenic dural protein extravasation induced by meta-chlorophenylpiperazine (mCPP) involves nitric oxide and 5-HT_{2B} receptor activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The anti-migraine 5-HT_{1B/1D} agonist rizatriptan inhibits neurogenic dural vasodilation in anaesthetized guinea-pigs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. A naturalistic glyceryl trinitrate infusion migraine model in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Induction of chronic migraine phenotypes in a rat model after environmental irritant exposure - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GR 100679 ইন ভিভো ডেলিভারি পদ্ধতির জন্য প্রযুক্তিগত সহায়তা কেন্দ্র]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601478#refining-gr-100679-delivery-methods-in-vivo]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com